

Application Notes and Protocols for Merotocin in Lactating Sows

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Compound of Interest

Compound Name: Merotocin
CAS No.: 1190083-57-8
Cat. No.: B608973

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Introduction

Merotocin (also known as FE 202767) is a synthetic peptide analogue of oxytocin that functions as a potent and selective oxytocin receptor agonist.^{[1][2]} Developed to address lactation failure, particularly in mothers of preterm infants, **Merotocin** offers a significant advantage over exogenous oxytocin due to its high selectivity for the oxytocin receptor over vasopressin receptors.^{[3][4]} This selectivity is anticipated to reduce the risk of side effects such as antidiuresis and cardiovascular effects.^{[3][4]} While clinical development has focused on human subjects, these protocols outline the experimental application of **Merotocin** in lactating sows, a common animal model for lactation research.

Merotocin has a rapid onset of action and a short half-life of approximately 30 minutes following intranasal administration in humans.^{[4][5]} It is designed to stimulate the milk ejection reflex, a critical component of successful lactation.^[3] Studies in humans have shown that **Merotocin** is not transferred into breast milk in quantifiable amounts, suggesting a favorable

safety profile for nursing offspring.[6][7] The following protocols are designed to facilitate the investigation of **Merotocin**'s efficacy, pharmacokinetics, and safety in a porcine model.

Data Presentation

Table 1: Pharmacokinetic Parameters of Merotocin in Humans (for reference)

Parameter	Route of Administration	Dose	Value
Time to Maximum Plasma Concentration (Tmax)	Intranasal	5 - 400 µg	~15 minutes[4][5]
Terminal Half-life (t _{1/2})	Intranasal	5 - 400 µg	~30 minutes[4][5]
Terminal Half-life (t _{1/2})	Intravenous	20 µg	~10 minutes[4]
Bioavailability	Intranasal	-	Low[5]
Accumulation	Repeated Intranasal Dosing (every 3 hours)	5 - 400 µg	None observed[5]
Transfer to Breast Milk	Intravenous	4, 16, and 20 µg	Below limit of quantification (25.0 pg/mL)[6]

Table 2: Proposed Dose-Response Study Design for Merotocin in Lactating Sows

Treatment Group	Number of Sows	Merotocin Dose (per administration)	Route of Administration	Dosing Frequency
1 (Control)	10	Placebo	Intranasal/Intramuscular	Every 3 hours for 24 hours
2 (Low Dose)	10	100 µg	Intranasal/Intramuscular	Every 3 hours for 24 hours
3 (Mid Dose)	10	400 µg	Intranasal/Intramuscular	Every 3 hours for 24 hours
4 (High Dose)	10	800 µg	Intranasal/Intramuscular	Every 3 hours for 24 hours

Experimental Protocols

Protocol 1: Investigating the Efficacy of Merotocin on Milk Ejection and Piglet Growth in Lactating Sows

Objective: To determine the effect of different doses of **Merotocin** on milk ejection, milk yield, and subsequent piglet growth.

Materials:

- Lactating sows (parity 2-4) and their litters (standardized to 12 piglets per sow).
- **Merotocin** (FE 202767) solution for intranasal or intramuscular administration.
- Placebo solution (vehicle).
- Intranasal atomizers or syringes for intramuscular injection.
- Piglet scale.
- Stopwatch.

- Blood collection tubes (for oxytocin and prolactin analysis).
- Centrifuge.
- -80°C freezer.

Methodology:

- **Animal Selection and Acclimation:** Select healthy, lactating sows 3-5 days postpartum. House them in standard farrowing crates and allow for a 48-hour acclimation period.
- **Litter Standardization:** Standardize litters to 12 piglets within 24 hours of birth to ensure uniform suckling stimulus.
- **Baseline Data Collection:**
 - Weigh all piglets individually at the start of the experiment.
 - Observe and record the time to first milk ejection during a suckling episode.
 - Collect a baseline blood sample from the sow via an ear vein catheter.
- **Treatment Administration:**
 - Administer the assigned dose of **Merotocin** or placebo (as per Table 2) to the sows. For intranasal administration, use a mucosal atomization device. For intramuscular injection, administer into the neck muscle.
- **Post-Treatment Monitoring:**
 - Immediately following administration, allow the piglets to suckle.
 - Record the latency to milk ejection.
 - Observe and record the duration of milk flow.
 - Collect blood samples from the sow at 5, 15, 30, and 60 minutes post-administration to measure plasma **Merotocin**, oxytocin, and prolactin concentrations.

- Piglet Weight Gain:
 - Weigh all piglets again at 24 and 48 hours after the initial administration to assess weight gain.
- Data Analysis:
 - Compare the latency to milk ejection, piglet weight gain, and hormone concentrations between the different treatment groups using appropriate statistical analyses (e.g., ANOVA).

Protocol 2: Pharmacokinetic and Safety Assessment of Merotocin in Lactating Sows

Objective: To determine the pharmacokinetic profile and assess the safety of **Merotocin** in lactating sows.

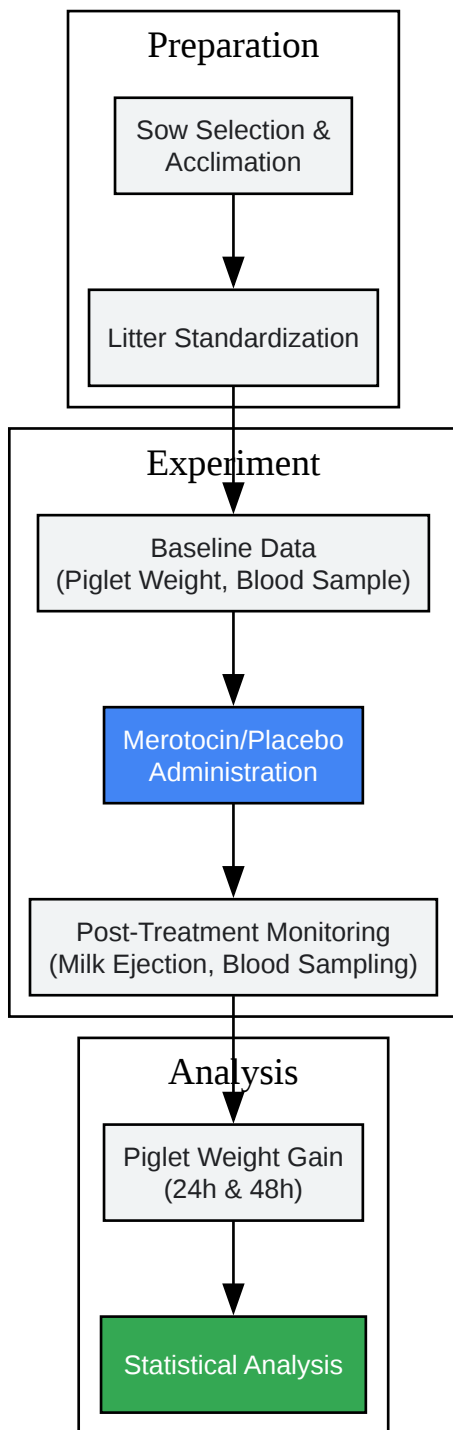
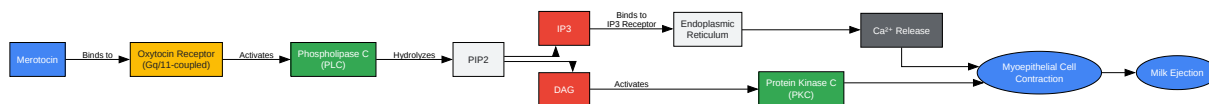
Materials:

- Lactating sows (parity 2-4).
- **Merotocin** (FE 202767) solution.
- Indwelling ear vein catheters.
- Blood collection tubes (EDTA).
- Milk collection supplies (syringes, sample tubes).
- Centrifuge.
- -80°C freezer.
- Equipment for monitoring vital signs (heart rate, respiratory rate, temperature).

Methodology:

- **Animal Preparation:** Place an indwelling catheter in the ear vein of each sow for serial blood sampling.
- **Drug Administration:** Administer a single dose of **Merotocin** (e.g., 400 µg) via the chosen route (intranasal or intramuscular).
- **Blood Sampling:** Collect blood samples at the following time points: pre-dose, and 5, 10, 15, 30, 60, 90, 120, and 240 minutes post-dose.
- **Milk Sampling:** Collect milk samples by hand-milking at pre-dose, and 30, 60, and 120 minutes post-dose.
- **Sample Processing:**
 - Centrifuge blood samples to separate plasma.
 - Store plasma and milk samples at -80°C until analysis.
- **Bioanalysis:** Analyze plasma and milk samples for **Merotocin** concentrations using a validated analytical method (e.g., LC-MS/MS).
- **Safety Monitoring:**
 - Monitor the sows for any adverse reactions (e.g., changes in behavior, signs of discomfort, uterine spasms) for at least 4 hours post-administration.
 - Record vital signs at regular intervals.
- **Pharmacokinetic Analysis:** Calculate key pharmacokinetic parameters such as C_{max}, T_{max}, AUC, and half-life from the plasma concentration-time data.

Visualizations



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